

Xylotriose molecular weight and formula

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Compound of Interest

Compound Name: Xylotriose

Cat. No.: B10818074

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An In-depth Guide to the Molecular Properties of Xylotriose

This document provides a detailed overview of the molecular weight and chemical formula of **Xylotriose**, a xylooligosaccharide of interest to researchers and professionals in the fields of biochemistry and drug development.

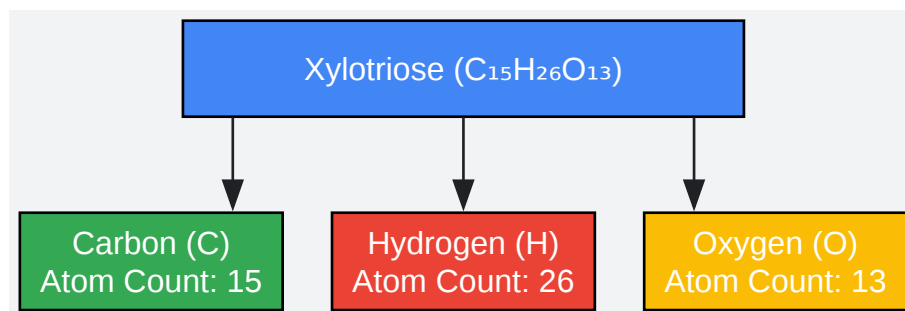
Quantitative Molecular Data

The fundamental molecular properties of **Xylotriose** are summarized in the table below. This data is essential for a variety of experimental and analytical procedures, including mass spectrometry, chromatography, and solution preparation.

Property	Value
Molecular Formula	C ₁₅ H ₂₆ O ₁₃ [1][2]
Molecular Weight	414.36 g/mol [1][3]
Formula Weight	414.4[2][4][5]

Molecular Composition

Xylotriose is a trisaccharide composed of three xylose units linked together. Its chemical formula, C₁₅H₂₆O₁₃, indicates that a single molecule of **Xylotriose** contains 15 carbon atoms, 26 hydrogen atoms, and 13 oxygen atoms.



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Caption: Elemental composition of a **Xylotriose** molecule.

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References

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